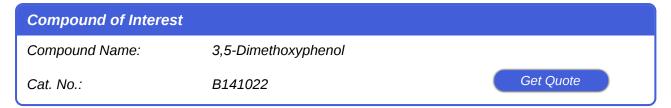




3,5-Dimethoxyphenol: A Comprehensive Technical Guide to Safety, Handling, and Storage

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the safety, handling, and Material Safety Data Sheet (MSDS) information for **3,5-Dimethoxyphenol** (CAS No. 500-99-2). The information is compiled to ensure safe laboratory practices and proper management of this chemical compound.

Chemical and Physical Properties

3,5-Dimethoxyphenol, also known as Phloroglucinol dimethyl ether, is a slightly pink to yellow crystalline powder.[1] It is a versatile organic compound utilized as an intermediate in organic synthesis.[2]



Property	Value	Source
Molecular Formula	С8Н10О3	[2][3][4][5]
Molecular Weight	154.16 g/mol	[3][4][6]
Melting Point	40-43 °C	[1][2][6]
Boiling Point	172-175 °C at 17 mmHg	[1][2][6]
Flash Point	78 °C (172.4 °F)	[7]
Appearance	Yellow solid or slightly pink to yellow crystalline powder [1][7]	
Solubility	Soluble in methanol, ethanol, benzene, and chloroform. Slightly soluble in water.	[1][2]

Safety and Hazard Information

According to the Globally Harmonized System (GHS) of Classification and Labelling of Chemicals, **3,5-Dimethoxyphenol** is classified as a hazardous substance.

Hazard Class	Category	GHS Code	Description
Skin Corrosion/Irritation	2	H315	Causes skin irritation
Serious Eye Damage/Eye Irritation	2	H319	Causes serious eye irritation
Specific target organ toxicity — Single exposure (Respiratory tract irritation)	3	H335	May cause respiratory irritation

NFPA 704 Diamond:

• Health: 2 (Moderate)



• Flammability: 2 (Moderate)

• Instability: 0 (Minimal)

Handling and Storage

Proper handling and storage of **3,5-Dimethoxyphenol** are crucial to maintain its integrity and ensure laboratory safety.

Personal Protective Equipment (PPE)

A mandatory PPE workflow should be followed when handling this chemical.



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Caption: Required Personal Protective Equipment Workflow.

Handling Procedures

- Wash hands thoroughly after handling.[7]
- Use with adequate ventilation to keep airborne concentrations low.[7]
- Minimize dust generation and accumulation.[7]
- Avoid contact with eyes, skin, and clothing.[7]
- Keep the container tightly closed when not in use.[7]
- Keep away from heat, sparks, and flame.[7]
- Avoid ingestion and inhalation.[7]



Storage Conditions

- Store in a tightly closed container.[7]
- Store in a cool, dry, well-ventilated area away from incompatible substances.[7]
- Keep away from sources of ignition.[7]
- Incompatible Materials: Acid anhydrides, acid chlorides, bases, and strong oxidizing agents.
 [7]

Emergency Procedures and First Aid

In case of exposure or accident, immediate and appropriate action is necessary.

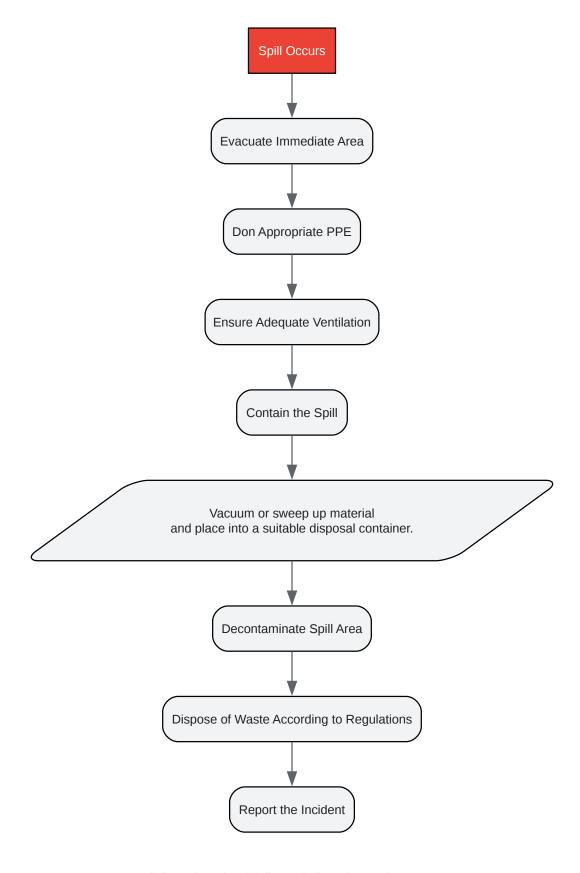
First Aid Measures

Exposure Route	First Aid Protocol	
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Get medical aid.[7]	
Skin Contact	Get medical aid. Flush skin with plenty of water for at least 15 minutes while removing contaminated clothing and shoes. Wash clothing before reuse.[7]	
Ingestion	Never give anything by mouth to an unconscious person. Get medical aid. Do NOT induce vomiting. If conscious and alert, rinse mouth and drink 2-4 cupfuls of milk or water.[7]	
Inhalation	Remove from exposure and move to fresh air immediately. If not breathing, give artificial respiration. If breathing is difficult, give oxygen. Get medical aid. Do NOT use mouth-to-mouth resuscitation.[7]	

Accidental Release Measures



A clear workflow should be followed in the event of a chemical spill.



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Caption: Accidental Spill Response Workflow.

Toxicological Information

The toxicological properties of **3,5-Dimethoxyphenol** have not been fully investigated.[7] However, the available data indicates that it is an irritant to the eyes, skin, and respiratory system.[7]

- Acute Effects: Causes eye and skin irritation.[7] Ingestion may lead to gastrointestinal irritation with symptoms of nausea, vomiting, and diarrhea.[7] Inhalation causes respiratory tract irritation and may produce delayed pulmonary edema.[7]
- Chronic Effects: Effects may be delayed.[7]
- Carcinogenicity: Not listed by ACGIH, IARC, NTP, or CA Prop 65.[7]
- LD50/LC50: Not available.[7]

Fire Fighting Measures

- Extinguishing Media: Use water spray, dry chemical, carbon dioxide, or appropriate foam.[7]
- Firefighting Instructions: As in any fire, wear a self-contained breathing apparatus in pressure-demand, MSHA/NIOSH (approved or equivalent), and full protective gear.[7] During a fire, irritating and highly toxic gases may be generated by thermal decomposition or combustion.[7]

Disposal Considerations

Chemical waste generators must determine whether a discarded chemical is classified as a hazardous waste.[8] Dispose of contents and container to an approved waste disposal plant in accordance with local, regional, and national regulations.[8]

This guide is intended for informational purposes only and should not be used as a substitute for professional safety training and guidance. Always refer to the most current Material Safety Data Sheet (MSDS) before handling any chemical.



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